

Technical Support Guide: Basolite Z377 (Ni-MOF-74) Stability & Handling

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Compound of Interest

Compound Name: Basolite(R) Z377

Cat. No.: B14089803

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Core Technical Overview

Basolite Z377 (chemically known as CPO-27-Ni or Ni-MOF-74) is a microporous Metal-Organic Framework characterized by high-density open metal sites (unsaturated Ni²⁺ centers) lining hexagonal channels.

While Z377 is structurally more robust than early-generation MOFs (e.g., MOF-5), it exhibits strong hydrophilicity. The very feature that makes it excellent for gas capture (open metal sites) is its "Achilles' heel" regarding moisture. Water molecules do not merely physisorb; they chemically coordinate to the nickel centers, outcompeting target gases like

or hydrocarbons.

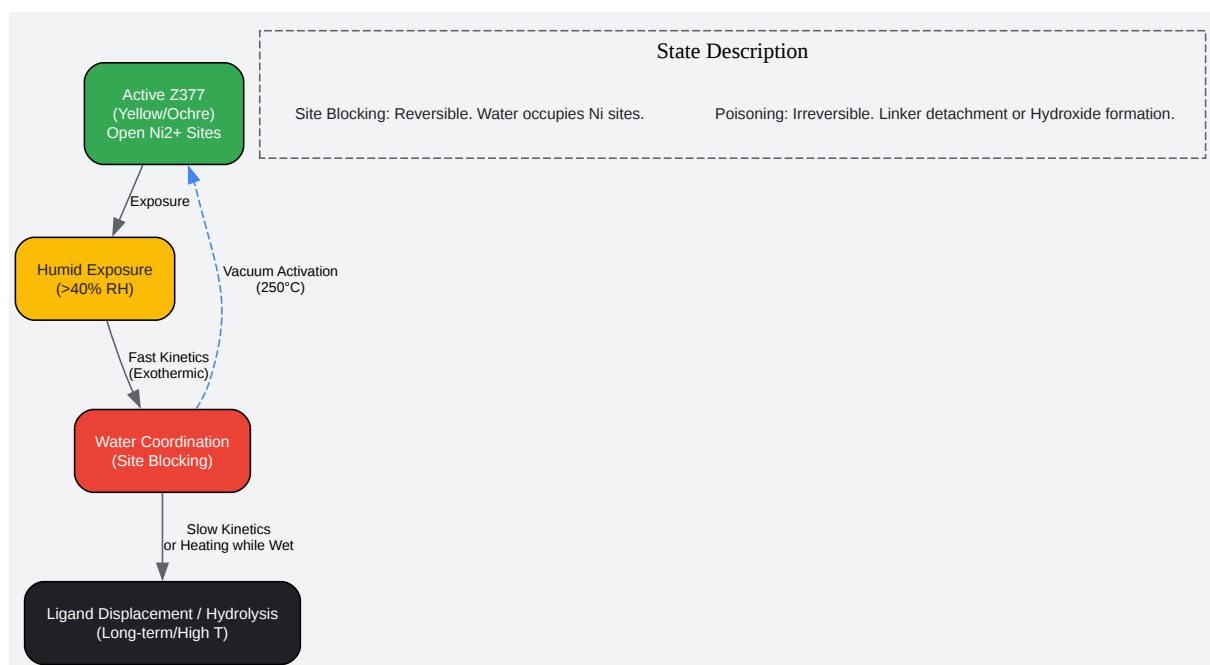
The Critical Distinction: Unlike unstable MOFs that undergo immediate framework collapse (hydrolysis of the linker-metal bond), Z377 often retains its crystallinity upon moisture exposure but loses accessible surface area. This is a state of "Site Poisoning" rather than total structural failure.

Mechanism of Degradation

To troubleshoot effectively, you must understand the microscopic behavior of water within the Z377 pores.

The Degradation Pathway

The following diagram illustrates the transition from an active framework to a deactivated state.



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Figure 1: The thermodynamic pathway of water interaction with Ni-MOF-74.[1] Note that "Site Blocking" is reversible, whereas "Poisoning" involves chemical alteration.

Diagnostic & Troubleshooting (The "Emergency Room")

Use this module to diagnose the state of your material.

Visual & Performance Indicators

Indicator	Observation	Diagnosis	Action Required
Color	Bright Yellow / Ochre	Active / Dry	Material is ready for use. Store under Argon.
Color	Green / Dark Green	Hydrated	Nickel sites are coordinated with water. Requires Activation.
XRD	Sharp peaks, Baseline flat	Intact Framework	Proceed to activation.
XRD	Broad peaks, amorphous hump	Structural Collapse	Discard. Irreversible hydrolysis has occurred.
BET Area	~1000 - 1200	Optimal	None.
BET Area	< 800	Partially Blocked	Reactivate at 250°C under vacuum.

Frequently Asked Questions (FAQs)

Q1: My sample turned green after 2 hours in ambient air. Is it ruined? A: Likely not. The color change from yellow to green is a classic indicator of the

coordination geometry changing from tetrahedral/square planar (open) to octahedral (water-bound). This is usually reversible.

- Fix: You must perform a full activation cycle (see Section 4). Do not use the sample without activation, as its capacity for other gases is near zero in this state.

Q2: I activated the material at 100°C, but the surface area is still low. A: 100°C is insufficient for Basolite Z377. Water binds to the unsaturated Nickel sites with a heat of adsorption of approximately 60–70 kJ/mol.

- Expert Insight: You need significantly more energy to break this chemisorption bond than typical physisorbed water.
- Standard: Activation requires 250°C under dynamic vacuum (mbar).

Q3: Can I heat the sample in an oven to dry it? A: CAUTION. Heating a hydrated sample in a closed oven (hydrothermal conditions) or without sufficient gas flow can accelerate degradation.

- Mechanism: At elevated temperatures (>150°C) in the presence of trapped water, water dissociation (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">) can occur, permanently poisoning the metal sites [1].
- Rule: Always apply vacuum before ramping the temperature, or use a high flow of dry inert gas.

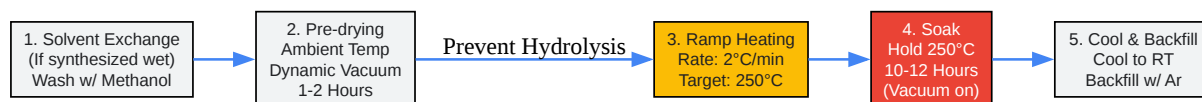
The "Rescue" Protocol: Activation & Regeneration

This protocol is the only validated method to restore Basolite Z377 after moisture exposure.

Required Equipment

- Vacuum line or Schlenk line (mbar).
- Programmable heating mantle or tube furnace.
- Inert gas backfill (Argon or).

Step-by-Step Workflow



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Figure 2: Validated activation profile for restoring porosity in Ni-MOF-74.

Scientific Rationale for Steps:

- **Solvent Exchange:** Methanol has a lower boiling point and lower surface tension than water, reducing capillary stress on the pores during evacuation.
- **Ramp Rate:** A slow ramp (2°C/min) prevents the rapid expansion of trapped solvent, which can crack the crystals.
- **Temperature (250°C):** This specific temperature is required to fully dehydrate the open metal sites without thermally decomposing the organic linker (which is stable up to ~300-350°C) [2].

Experimental Best Practices

To ensure data integrity (E-E-A-T) in your experiments:

- The "Zero-Exposure" Transfer:
 - Always load Basolite Z377 into adsorption cells inside an Argon-filled glovebox.
 - Even brief exposure (minutes) to lab air (50% RH) can result in measurable uptake of water, skewing gravimetric mass balances.
- Quantifying Degradation:
 - If you suspect degradation, run a standard isotherm at 77 K.

- Compare the C-constant (BET constant). A significant drop in the C-constant often precedes a drop in total surface area, indicating a change in the surface energy (i.e., residual water on metal sites).
- Humid Gas Streams:
 - If using Z377 for capture from humid streams, be aware that water will competitively adsorb.
 - Mitigation: Use a guard bed (silica gel or zeolite 3A) upstream to remove bulk moisture, preserving the Z377 capacity for the target gas.

References

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Sources

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